

The Chemical Structure and Properties of the Bromite Anion: A Technical Guide

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Compound of Interest

Compound Name: Bromite

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This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and reactivity of the **bromite** anion (BrO_2^-). The information is curated for professionals in research and development who require a detailed understanding of this inorganic species.

Introduction

The **bromite** anion, with the chemical formula BrO_2^- , is a monovalent inorganic oxoanion of bromine. It is the conjugate base of bromous acid (HBrO_2), a weak and unstable acid.^{[1][2]} The bromine atom in the **bromite** anion exists in the +3 oxidation state, intermediate between the more common bromide (-1) and bromate (+5) ions. This intermediate oxidation state is key to its chemical reactivity, particularly its tendency to undergo disproportionation. The anion is known to be unstable, which has made its isolation and characterization challenging.^[2]

Chemical and Physical Properties

The fundamental properties of the **bromite** anion are summarized below. This data is essential for understanding its behavior in chemical systems.

Property	Value	Reference(s)
Chemical Formula	BrO_2^-	[2]
Molar Mass	111.90 g/mol	[1]
Charge	-1	[1]
Central Atom	Bromine (Br)	[2]
Oxidation State of Br	+3	
Appearance	Forms yellow, unstable crystals	[2]
Nature	Polar	[2]
Conjugate Acid	Bromous Acid (HBrO_2)	[1]

Molecular Structure and Bonding

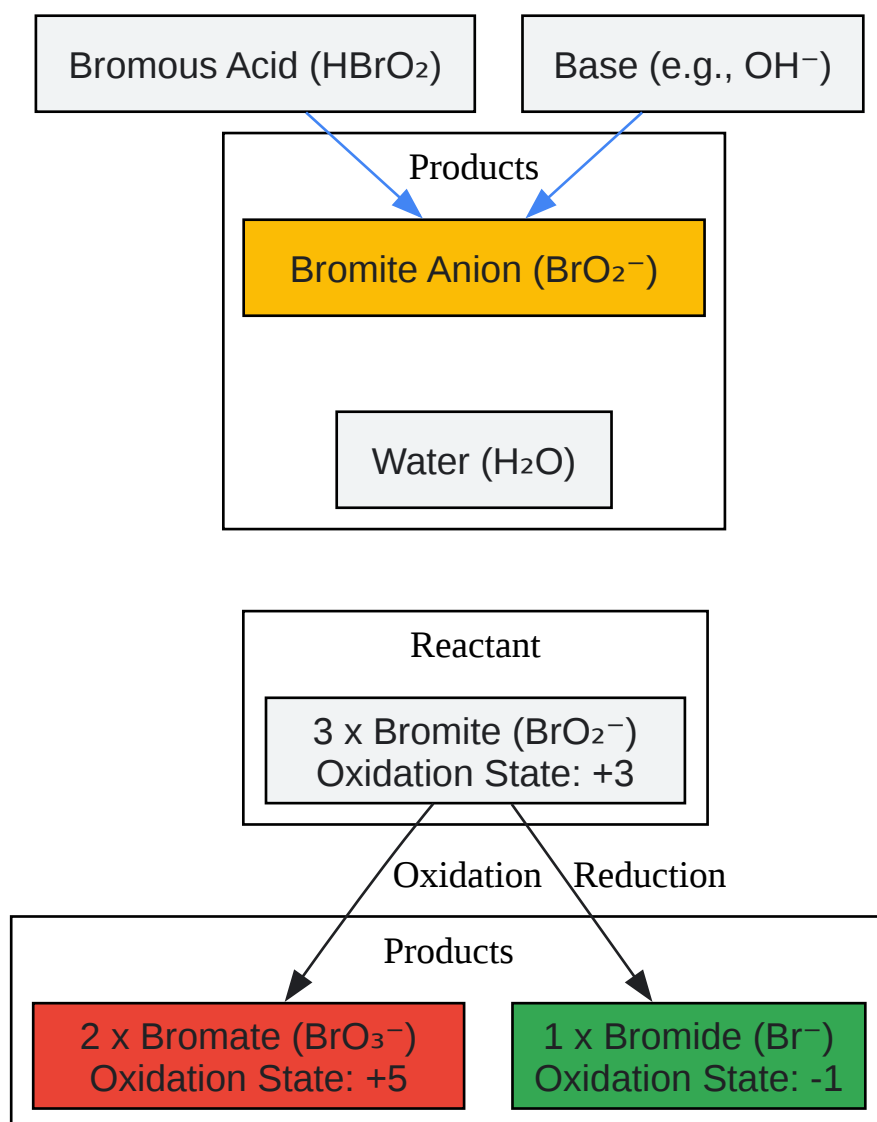
The arrangement of atoms and electrons in the **bromite** anion dictates its geometry and reactivity.

Lewis Structure and Resonance

The Lewis structure of the **bromite** anion is determined by its total number of valence electrons.

- Valence Electron Count: Bromine (Group 17) contributes 7 valence electrons, each Oxygen (Group 16) contributes 6, and the negative charge adds 1 electron.
 - Total Valence Electrons = $7 + (2 \times 6) + 1 = 20$ electrons.[2]

The central bromine atom is bonded to two oxygen atoms. To satisfy the octet rule for all atoms while minimizing formal charges, a resonance hybrid structure is invoked. The structure consists of one single bond and one double bond between the bromine and oxygen atoms, with the negative charge delocalized across the two oxygen atoms.[3] This results in two equivalent resonance structures.



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